

Technical Guide: Physicochemical Profiling of 2-Chloro-4,8-dimethylquinazoline[1]

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Compound of Interest

Compound Name: 2-Chloro-4,8-dimethylquinazoline

Cat. No.: B11754156

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Executive Summary

2-Chloro-4,8-dimethylquinazoline (CAS: 1388050-74-5) represents a specialized heterocyclic scaffold in medicinal chemistry, distinct from the more common 6,7-dimethoxy analogs used in EGFR inhibitors (e.g., Gefitinib, Erlotinib). As a chlorinated intermediate, it serves as a critical electrophile for nucleophilic aromatic substitution (

) reactions, enabling the rapid diversification of the C2 position with amines, phenols, or thiols.

This guide provides a rigorous analysis of its fundamental physicochemical properties—specifically molecular weight (MW) and lipophilicity (LogP)—and details the experimental protocols required to validate these parameters in a drug discovery workflow.

Physicochemical Data Profile

The following data aggregates calculated and vendor-verified specifications for the 4,8-dimethyl isomer.

Property	Value	Notes
Chemical Name	2-Chloro-4,8-dimethylquinazoline	IUPAC
CAS Number	1388050-74-5	Verified Identifier
Molecular Formula		
Molecular Weight	192.65 g/mol	Monoisotopic Mass: 192.05
Physical State	Solid / Crystalline Powder	Typically off-white to pale yellow
Predicted LogP (cLogP)	3.3 – 3.6	Estimate based on fragment contribution
H-Bond Donors	0	Aprotic electrophile
H-Bond Acceptors	2	N1 and N3 atoms
Rotatable Bonds	0	Rigid bicyclic core

Structural Significance of the 8-Methyl Group

Unlike the 6,7-substitution pattern common in approved kinase inhibitors, the 8-methyl group introduces steric bulk near the N1 position.

- **Steric Occlusion:** This can restrict the conformational space of substituents at the C2 position, potentially improving selectivity for specific kinase pockets by clashing with "gatekeeper" residues.
- **Lipophilicity Modulation:** The addition of a methyl group typically increases LogP by approximately 0.5 units compared to the des-methyl analog, enhancing membrane permeability but potentially reducing aqueous solubility.

Experimental Methodologies

To ensure data integrity (E-E-A-T), researchers must not rely solely on vendor certificates. The following protocols outline the standard operating procedures (SOPs) for validating MW and LogP.

Protocol A: Molecular Weight Verification via LC-MS

Objective: Confirm identity and purity (>95%) prior to biological assays.

Reagents:

- Acetonitrile (LC-MS grade)
- Formic Acid (0.1% v/v)
- Milli-Q Water

Workflow:

- Sample Prep: Dissolve 1 mg of **2-Chloro-4,8-dimethylquinazoline** in 1 mL Acetonitrile. Sonicate for 5 mins.
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 1.8 μ m, 2.1 x 50 mm).
- Mobile Phase: Gradient elution 5%

95% Acetonitrile in water (+0.1% Formic Acid) over 5 minutes.

- Detection: ESI+ (Electrospray Ionization, Positive Mode).
- Validation Criteria:
 - Observe parent ion
 m/z .
 - Observe characteristic chlorine isotope pattern (
ratio approx 3:1).

Protocol B: Experimental LogP Determination (Shake-Flask Method)

Objective: Measure the partition coefficient to assess blood-brain barrier (BBB) penetration potential.

Principle: The partition coefficient (

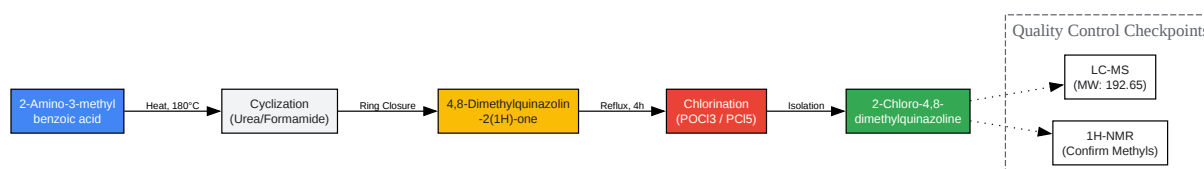
) is the ratio of concentrations of a compound in a mixture of two immiscible phases at equilibrium (n-octanol and water).

Step-by-Step Procedure:

- Presaturation: Saturate n-octanol with water and water with n-octanol for 24 hours to ensure phase equilibrium.
- Preparation: Dissolve the test compound in the presaturated n-octanol phase to a concentration of M.
- Partitioning:
 - Mix 2 mL of the octanol-compound solution with 2 mL of presaturated water in a glass vial.
 - Vortex vigorously for 30 minutes at 25°C.
 - Centrifuge at 3000 rpm for 10 minutes to separate phases.
- Quantification:
 - Remove aliquots from both the octanol and water layers.
 - Analyze concentration in each phase using HPLC-UV (254 nm).
- Calculation:

Synthetic Pathway & Workflow Visualization[1]

The synthesis of **2-Chloro-4,8-dimethylquinazoline** typically proceeds from the corresponding anthranilic acid derivative. The following Graphviz diagram illustrates the critical pathway from raw materials to the final chlorinated intermediate.



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Figure 1: Synthetic route and QC workflow for **2-Chloro-4,8-dimethylquinazoline**. The process involves cyclization followed by chlorination to install the reactive electrophile.

Data Analysis & Interpretation

When integrating this scaffold into a drug design program, consider the following:

- Lipophilicity (LogP ~3.5):
 - This value falls within the optimal range for oral bioavailability (Lipinski's Rule of 5 suggests LogP < 5).
 - However, it is high enough that metabolic stability (microsomal clearance) may be a concern. Medicinal chemists often introduce polar groups (e.g., morpholine, piperazine) at the C2 position during the reaction to lower the LogP of the final drug candidate to the ideal 2.0–3.0 range.
- Reactivity:
 - The chlorine at C2 is highly reactive due to the electron-deficient pyrimidine ring.
 - Caution: In aqueous buffers (pH > 8), hydrolysis to the quinazolinone can occur. Stock solutions should be prepared in anhydrous DMSO and stored at -20°C.

References

- Lipinski, C. A., et al. (2001). "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings." Advanced Drug Delivery Reviews. [[Link](#)]
- PubChem. (2024). Compound Summary: Quinazoline Derivatives. National Library of Medicine. Retrieved from [[Link](#)]
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